

# Personal protective equipment for handling 1-Bromo-4-ethylbenzene

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## Compound of Interest

Compound Name: 1-Bromo-4-ethylbenzene

Cat. No.: B134493

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## Essential Safety and Handling Guide for 1-Bromo-4-ethylbenzene

This guide provides critical safety protocols and logistical information for the handling and disposal of **1-Bromo-4-ethylbenzene**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is paramount for ensuring laboratory safety and proper chemical management.

**Chemical Overview:** **1-Bromo-4-ethylbenzene** is a combustible liquid that can cause skin and eye irritation, and may cause respiratory irritation.[\[1\]](#)[\[2\]](#) It is crucial to handle this chemical with appropriate safety measures to prevent exposure and ensure safe laboratory operations.

## Hazard Identification and Classification

Hazard Class	GHS Category
Flammable Liquids	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)

## Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn when handling **1-Bromo-4-ethylbenzene** to minimize exposure. The following table summarizes the recommended PPE.

Protection Type	Specific Equipment	Standards & Remarks
Eye/Face Protection	Chemical safety goggles or a full-face shield.	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. <a href="#">[1]</a> <a href="#">[3]</a>
Skin Protection	Chemical-resistant gloves (Viton® or Nitrile rubber recommended). A fire/flame resistant and impervious lab coat or coveralls.	Viton® gloves are recommended for handling aromatic hydrocarbons and have shown high resistance to similar compounds. <a href="#">[4]</a> <a href="#">[5]</a> Nitrile gloves may have a shorter breakthrough time. <a href="#">[4]</a> <a href="#">[6]</a> Always inspect gloves before use.
Respiratory Protection	Not generally required under normal use with adequate ventilation.	If ventilation is inadequate, or if irritation is experienced, a NIOSH/MSHA approved respirator with an appropriate filter cartridge should be used. For major spills or emergencies, a self-contained breathing apparatus (SCBA) is necessary. <a href="#">[1]</a>

## Quantitative Data

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>9</sub> Br <sup>[7]</sup>
Molecular Weight	185.06 g/mol <sup>[7]</sup>
Boiling Point	204 °C (399.2 °F)
Flash Point	63 °C (145.4 °F)
Density	1.343 g/mL at 25 °C
Occupational Exposure Limits (OELs)	No specific occupational exposure limits have been established for 1-Bromo-4-ethylbenzene. <sup>[1][3][8]</sup> Handle with care and use in a well-ventilated area.

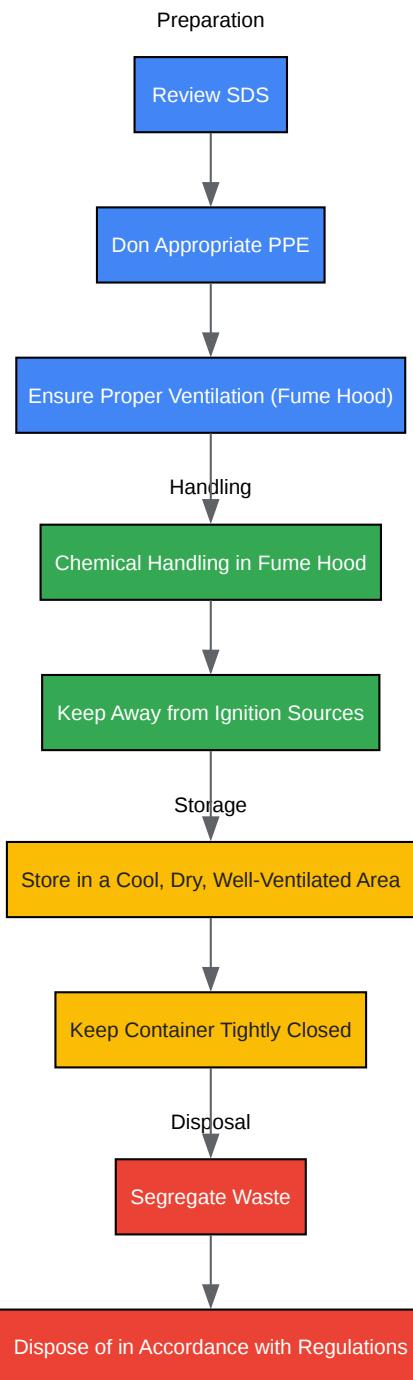
## Operational and Disposal Plans

A systematic approach to handling and disposal is essential for safety and compliance.

## Safe Handling Workflow

The following diagram outlines the procedural steps for the safe handling of **1-Bromo-4-ethylbenzene** from procurement to disposal.

## Safe Handling Workflow for 1-Bromo-4-ethylbenzene

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Caption: A diagram illustrating the safe handling workflow.

## Experimental Protocols

### General Handling Procedure:

- Preparation: Before handling, thoroughly review the Safety Data Sheet (SDS).[\[1\]](#)[\[2\]](#)[\[3\]](#)  
Ensure that a safety shower and eyewash station are readily accessible.[\[1\]](#)
- Ventilation: Always handle **1-Bromo-4-ethylbenzene** in a well-ventilated area, preferably within a certified chemical fume hood.
- Personal Protective Equipment: Don the appropriate PPE as detailed in the table above, including chemical safety goggles, a lab coat, and chemical-resistant gloves.
- Handling: Avoid breathing vapors or mists.[\[1\]](#) Prevent contact with skin and eyes.[\[2\]](#) Keep the chemical away from open flames, hot surfaces, and other sources of ignition as it is a combustible liquid.[\[1\]](#)
- Storage: Store the chemical in a tightly closed container in a cool, dry, and well-ventilated place, away from strong oxidizing agents.[\[1\]](#)

### Spill Response Protocol:

- Evacuation and Ventilation: Evacuate the immediate area and ensure adequate ventilation. Remove all sources of ignition.
- Containment: Use a non-combustible absorbent material like sand or earth to contain the spill.
- Collection: Carefully collect the absorbed material into a suitable, labeled container for disposal.
- Decontamination: Clean the spill area thoroughly with an appropriate solvent.
- Reporting: Report the spill to the relevant environmental health and safety department.

### Disposal Plan:

- Waste Collection: Collect waste **1-Bromo-4-ethylbenzene** and any contaminated materials in a designated, labeled, and sealed container.
- Labeling: Clearly label the waste container with the chemical name and associated hazards.
- Regulatory Compliance: Dispose of the chemical waste through an approved waste disposal plant in accordance with local, state, and federal regulations.[\[1\]](#) Do not dispose of it down the drain.

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